

# Safeguarding Health and Environment: Proper Disposal of Di-o-tolyl-phosphate-d14

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## Compound of Interest

Compound Name: Di-o-tolyl-phosphate-d14

Cat. No.: B12428919

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. **Di-o-tolyl-phosphate-d14**, like other organophosphates, requires meticulous disposal procedures to prevent potential harm to human health and the environment. This guide provides essential, step-by-step instructions for the proper disposal of **Di-o-tolyl-phosphate-d14**, adhering to safety and regulatory standards.

## Key Quantitative Data

Understanding the physicochemical properties of a substance is crucial for its safe management. Below is a summary of key quantitative data for **Di-o-tolyl-phosphate-d14**.

Property	Value
Molecular Formula	C <sub>14</sub> HD <sub>14</sub> O <sub>4</sub> P
Molecular Weight	292.33 g/mol <a href="#">[1]</a>
IUPAC Name	bis[2,3,4,5-tetradeuterio-6-(trideuteriomethyl)phenyl] hydrogen phosphate <a href="#">[1]</a>

## Experimental Protocol for Disposal

The recommended disposal method for **Di-o-tolyl-phosphate-d14** and related organophosphate compounds is incineration by a licensed hazardous waste disposal facility. [\[2\]](#)

This ensures complete destruction of the compound, minimizing environmental release.

#### Materials:

- Personal Protective Equipment (PPE):
  - Chemical-resistant gloves (e.g., neoprene or nitrile)[3]
  - Safety goggles or face shield
  - Lab coat
  - Respiratory protection (if handling powders or creating aerosols)[4]
- Leak-proof, sealable waste container compatible with the chemical
- Hazardous waste labels
- Inert absorbent material (e.g., vermiculite, sand) for spill management

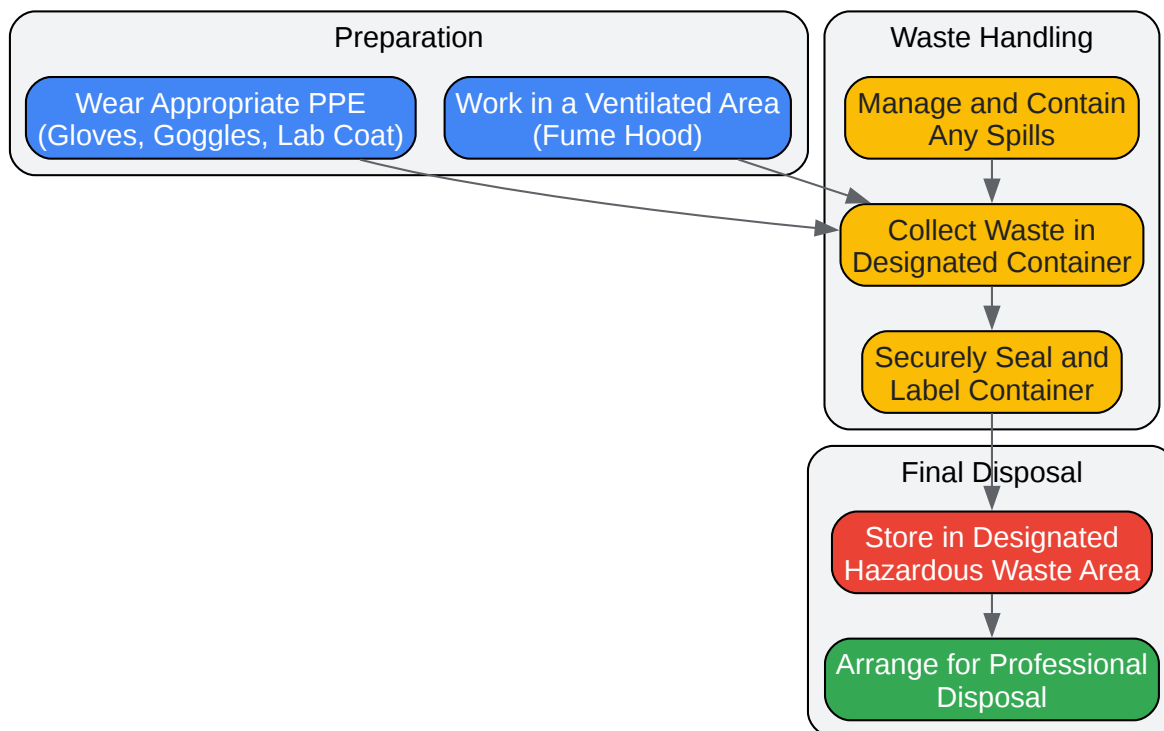
#### Procedure:

- Personal Protective Equipment (PPE) and Safety:
  - Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling **Di-o-tolyl-phosphate-d14**. [5][6]
  - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors. [6]
- Waste Collection:
  - Place all materials contaminated with **Di-o-tolyl-phosphate-d14**, including unused product, contaminated lab supplies (e.g., pipette tips, weighing boats), and used PPE, into a designated, leak-proof, and sealable hazardous waste container.
  - Do not mix **Di-o-tolyl-phosphate-d14** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

- Spill Management:
  - In the event of a spill, contain the material using an inert absorbent such as vermiculite or sand.
  - Carefully collect the absorbent material and the spilled substance and place it into the designated hazardous waste container.
  - Clean the spill area thoroughly with an appropriate solvent and place the cleaning materials into the waste container.
- Container Labeling:
  - Securely seal the hazardous waste container.
  - Clearly label the container with "Hazardous Waste," the full chemical name ("**Di-o-tolyl-phosphate-d14**"), the approximate quantity, and the date of accumulation.
- Storage:
  - Store the sealed and labeled hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials. This area should be accessible only to authorized personnel.
- Disposal:
  - Arrange for the collection of the hazardous waste by a licensed and certified hazardous waste disposal company.
  - Provide the disposal company with a copy of the Safety Data Sheet (SDS) for the non-deuterated compound or any other relevant safety information.
  - Never dispose of **Di-o-tolyl-phosphate-d14** down the drain or in the regular trash.<sup>[7]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Di-o-tolyl-phosphate-d14**.



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Caption: Workflow for the proper disposal of **Di-o-tolyl-phosphate-d14**.

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## References

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